

Undergraduate research opportunities in STEM at AAMU

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A comprehensive overview of undergraduate research opportunities in the STEM fields at Alabama A&M University (**AAMU**) is detailed below, with a focus on programs, key research areas, and available contact information. While specific, in-depth experimental protocols and extensive quantitative data are not publicly available for all programs, this guide provides a foundational understanding of the research landscape for undergraduates at **AAMU**.

Undergraduate Research Programs in STEM

Alabama A&M University offers a variety of research opportunities for its undergraduate students, fostering hands-on experience and mentorship. These programs are often supported by grants from prestigious organizations such as the National Science Foundation (NSF) and the U.S. Department of Agriculture (USDA).

Program Name	Department/College	Key Research Areas
Research Experiences for Undergraduates (REU)	College of Engineering, Technology and Physical Sciences	Food Safety and Quality, Sustainable Materials, Forestry, Wildlife, and Natural Resources.
Louis Stokes Alliances for Minority Participation (LSAMP) Program	N/A	STEM research.
Minority Access to Research Careers (MARC) Program	N/A	Biomedical and behavioral sciences research.
Bulldogs INnovative Alliances (BINA) for student success in STEM	N/A	STEM research.
Winfred Thomas Agriculture Research Station (WTARS)	College of Agricultural, Life and Natural Sciences	Agriculture, environmental science, and related fields.

Key Research Areas and Faculty Mentorship

Students have the opportunity to engage in research across a wide spectrum of STEM disciplines. The university's faculty members are active in research and serve as mentors to undergraduate students, guiding them through the research process from proposal writing to presentation of findings.

College of Engineering, Technology and Physical Sciences:

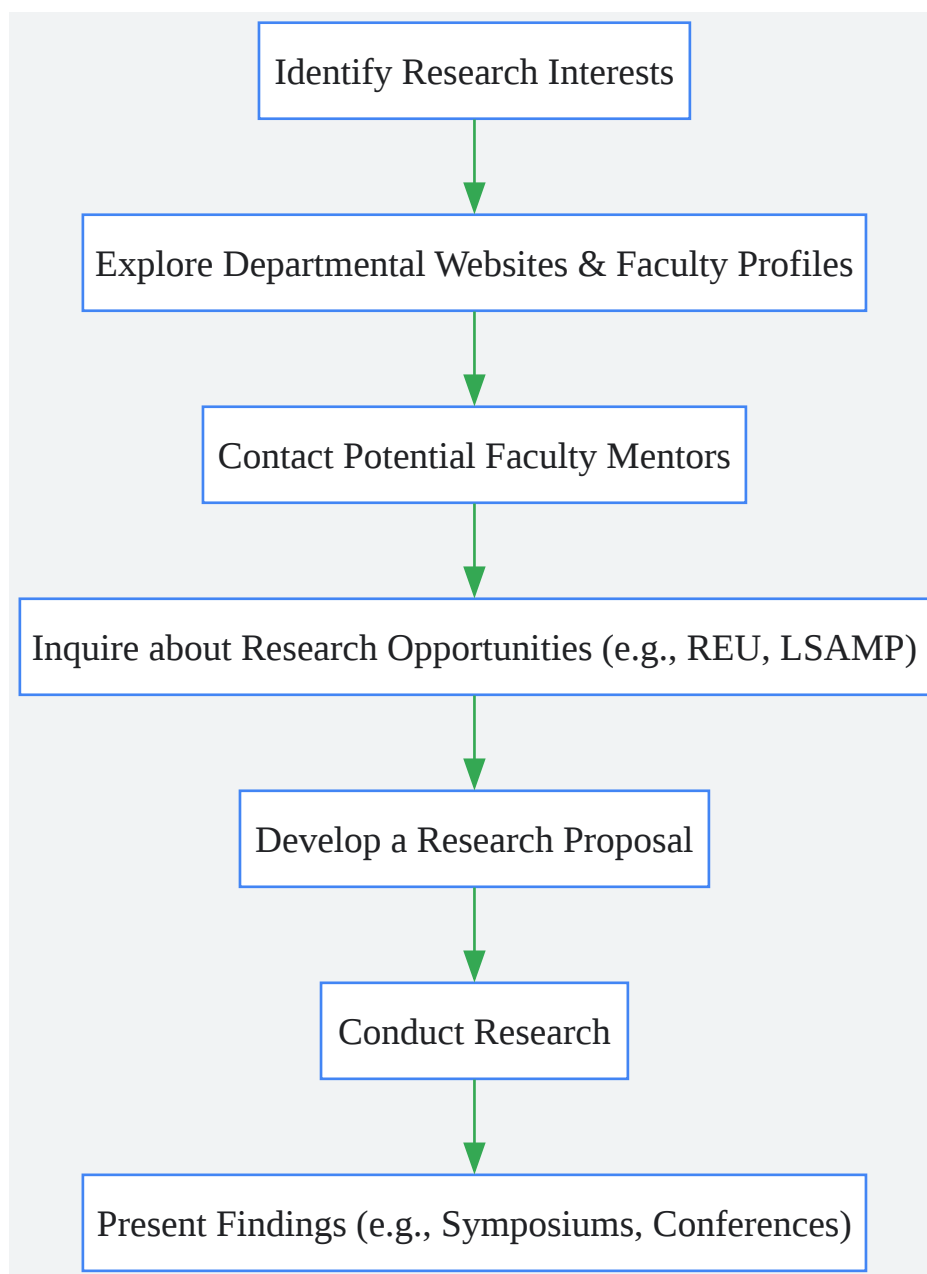
- **Food Science and Technology:** Research focuses on enhancing food safety and quality, exploring areas such as food microbiology, chemistry, and processing.
- **Materials Science:** The focus is on the development and characterization of sustainable and advanced materials.
- **Forestry and Wildlife:** Research in this area includes sustainable forest management, wildlife conservation, and ecosystem management.

College of Agricultural, Life and Natural Sciences:

- Plant and Soil Science: Research encompasses areas like crop improvement, soil health, and sustainable agriculture.
- Environmental Science: Students can get involved in projects related to environmental monitoring, pollution control, and climate change.
- Animal Science: Research opportunities exist in areas of animal health, nutrition, and genetics.

Getting Involved in Undergraduate Research

The process for students to engage in research at **AAMU** typically follows a structured path, designed to integrate them into the university's research community.



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Caption: General workflow for undergraduate research engagement at **AAMU**.

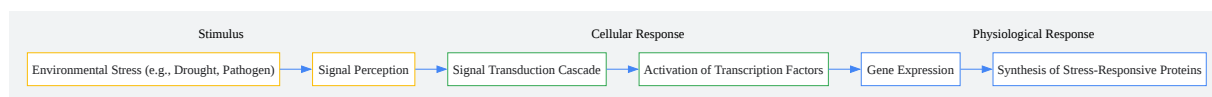
Experimental Protocols

While specific, detailed experimental protocols for individual undergraduate research projects are not publicly disseminated, the methodologies employed align with standard practices in the respective scientific fields. Students working in a food safety lab, for instance, would likely utilize techniques such as polymerase chain reaction (PCR) for pathogen detection, high-

performance liquid chromatography (HPLC) for analyzing food components, and standard microbiological plating methods for bacterial enumeration. Similarly, research in materials science would involve protocols for material synthesis, characterization using techniques like scanning electron microscopy (SEM) and X-ray diffraction (XRD), and testing of mechanical properties.

Signaling Pathways and Logical Relationships

The research conducted at **AAMU**, particularly in the biological and environmental sciences, often involves the study of complex signaling pathways and interactions. For example, research in plant science might investigate signaling pathways involved in plant responses to environmental stress.



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